

5-Fluoro-3-iodo-pyridin-2-ol safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Fluoro-3-iodo-pyridin-2-ol

Cat. No.: B1393405

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An In-depth Technical Guide to the Safe Handling of **5-Fluoro-3-iodo-pyridin-2-ol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Fluoro-3-iodo-pyridin-2-ol is a halogenated pyridine derivative with the chemical formula C_5H_3FINO and a molecular weight of 238.99 g/mol. Its unique structure, featuring fluorine, iodine, and a hydroxyl group on a pyridine ring, makes it a valuable building block in medicinal chemistry and drug discovery.[1] The presence of multiple functional groups allows for diverse chemical modifications, positioning it as a key intermediate in the synthesis of complex molecules with potential therapeutic applications.[2] However, the same reactivity that makes this compound synthetically useful also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety and handling procedures for **5-Fluoro-3-iodo-pyridin-2-ol**, grounded in established safety principles and data.

Hazard Identification and Classification

A critical first step in the safe handling of any chemical is a complete understanding of its inherent hazards. **5-Fluoro-3-iodo-pyridin-2-ol** is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Classification:

- Pictogram: GHS07 (Exclamation Mark)

- Signal Word: Warning
- Hazard Class: Acute Toxicity 4, Oral
- Hazard Statement: H302 - Harmful if swallowed

While the primary classification points to oral toxicity, the structural alerts from related halogenated pyridines suggest that researchers should also anticipate potential for skin, eye, and respiratory tract irritation.^{[3][4]} The presence of iodine and fluorine substituents can influence the compound's reactivity and toxicological profile.^[1]

Comprehensive Risk Mitigation and Handling Protocol

A proactive approach to safety involves a multi-layered strategy encompassing engineering controls, personal protective equipment, and standardized handling procedures. The causality behind these measures is rooted in minimizing exposure through all potential routes: inhalation, ingestion, and dermal contact.

Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the chemical hazard.

- Fume Hood: All handling of **5-Fluoro-3-iodo-pyridin-2-ol** in its solid, powdered form must be conducted within a certified chemical fume hood. This is critical to prevent the inhalation of fine particulates.
- Ventilation: The laboratory should be well-ventilated to ensure that any fugitive emissions are diluted and removed.
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the workstation.^{[4][5]} This is a mandatory precaution for responding to accidental eye or skin contact.

Personal Protective Equipment (PPE): Essential Individual Protection

The appropriate selection and use of PPE is non-negotiable.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.^[5] A face shield should be considered if there is a significant risk of splashing.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn. Inspect gloves for any signs of degradation or puncture before use.
 - **Lab Coat:** A full-length laboratory coat should be worn to protect street clothes and prevent skin exposure.
- **Respiratory Protection:** If engineering controls are insufficient or if there is a risk of generating significant dust, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter is recommended.^[5]

Standard Operating Procedure for Handling Solid 5-Fluoro-3-iodo-pyridin-2-ol

This step-by-step protocol is designed to be a self-validating system for safe handling.

- **Preparation:**
 - Confirm that the fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE.
 - Assemble all necessary equipment (spatula, weigh boat, reaction vessel) inside the fume hood.
- **Handling the Compound:**
 - Before opening, visually inspect the container for any damage.
 - Carefully open the container, avoiding any sudden movements that could aerosolize the solid powder.

- Use a clean spatula to carefully transfer the desired amount of the compound to a weigh boat or directly into the reaction vessel.
- Avoid creating dust during transfer. If dust is generated, allow it to settle within the fume hood before proceeding.
- Post-Handling:
 - Securely close the container of **5-Fluoro-3-iodo-pyridin-2-ol**.
 - Clean any residual powder from the spatula and work surface within the fume hood using a suitable solvent and absorbent material.
 - Dispose of contaminated materials (weigh boat, wipes) in a designated hazardous waste container.
 - Remove gloves and wash hands thoroughly with soap and water.[\[6\]](#)

Storage and Stability

Proper storage is crucial to maintain the integrity of the compound and prevent hazardous situations.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[4\]](#) Halogenated compounds can react vigorously with these materials.
- Light Sensitivity: The compound is noted to be light-sensitive.[\[4\]](#)[\[5\]](#) Store in an opaque container or in a dark location to prevent degradation.

Emergency Response Procedures

In the event of an exposure or spill, a rapid and informed response is critical.

First-Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician immediately.[\[5\]](#) Rinse mouth with water. Do NOT induce vomiting.

- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[5] Seek medical attention if you feel unwell.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[5] Remove contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.

Accidental Release Measures

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Avoid breathing dust and wear full PPE.[4][6]
- Containment and Cleanup:
 - Prevent the material from entering drains or waterways.[6]
 - For a dry spill, carefully sweep or shovel the material into a suitable, labeled container for disposal.[5][7] Avoid generating dust.
 - Clean the spill area thoroughly with a damp cloth or absorbent material.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[4]
- Hazardous Combustion Products: Thermal decomposition can produce toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), hydrogen fluoride (HF), and hydrogen iodide (HI).[4][5]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Disposal Considerations

5-Fluoro-3-iodo-pyridin-2-ol and any contaminated materials must be treated as hazardous waste.

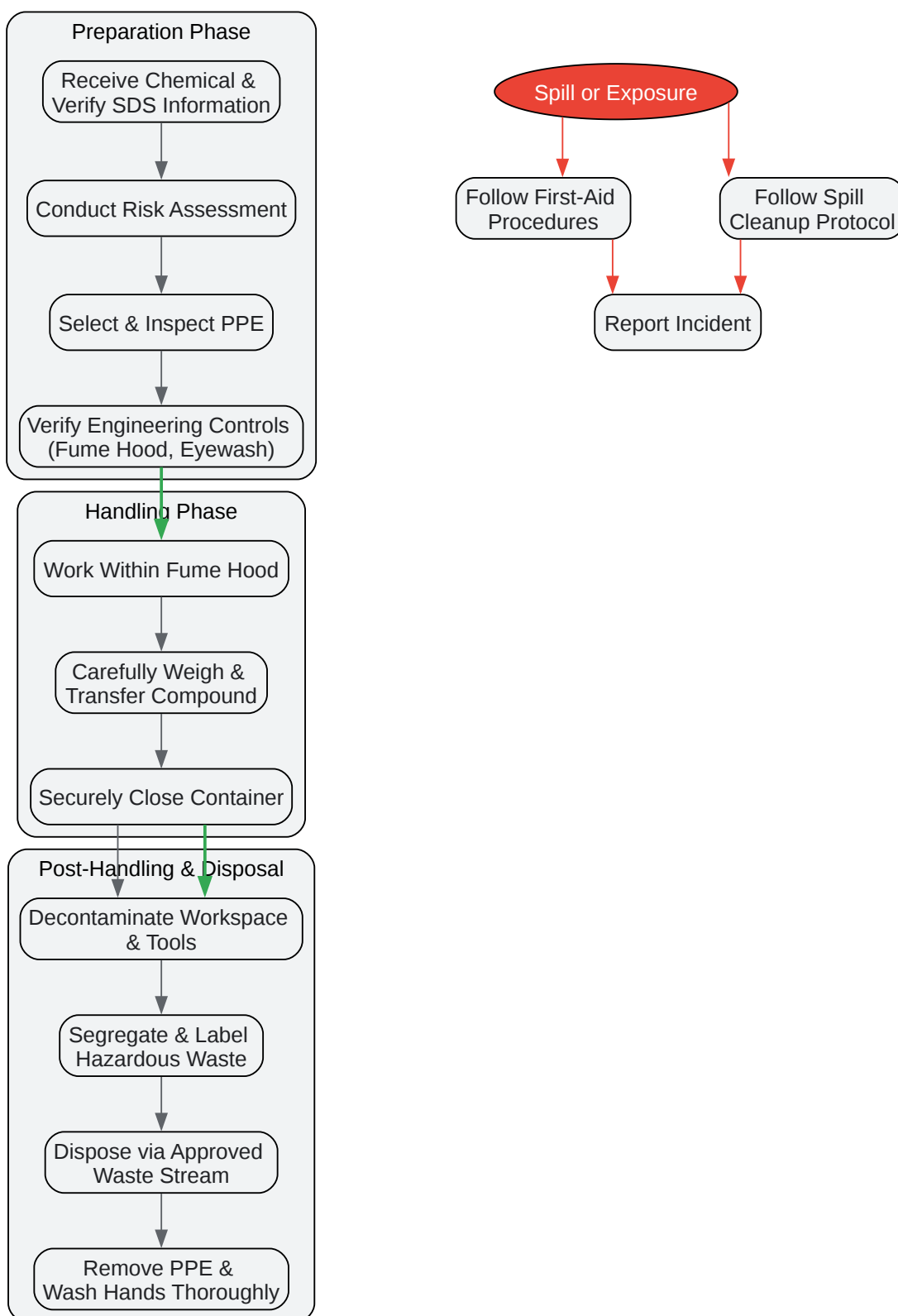
- Procedure: Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.[\[5\]](#)
- Professional Service: It is highly recommended to use a licensed professional waste disposal service for the disposal of this chemical.[\[8\]](#)

Data Summary and Visualization

Safety and Handling Data Table

Parameter	Information	Source(s)
CAS Number	1186311-05-6	
Molecular Formula	C ₅ H ₃ FINO	
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statement	H302: Harmful if swallowed	
Personal Protective Equipment	Safety goggles, chemical-resistant gloves, lab coat	[5]
Engineering Controls	Chemical fume hood, good ventilation, eyewash/safety shower	[4][5]
Storage	Cool, dry, well-ventilated, tightly sealed, protected from light	[4][5]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases	[4]
First Aid (Ingestion)	Call POISON CENTER or doctor. Rinse mouth.	[5]
Fire Extinguishing Media	Water spray, CO ₂ , dry chemical, alcohol-resistant foam	[4]
Disposal	As hazardous waste via a licensed disposal service	[5][8]

Logical Workflow for Safe Chemical Handling



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Caption: Risk mitigation workflow for handling hazardous chemicals.

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- To cite this document: BenchChem. [5-Fluoro-3-iodo-pyridin-2-ol safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1393405#5-fluoro-3-iodo-pyridin-2-ol-safety-and-handling]

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Phone: (601) 213-4426

Email: info@benchchem.com